

Molecular weight and formula of 3-(4-Pyridyl)acrylic acid

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Compound of Interest

Compound Name: 3-(4-Pyridyl)acrylic acid

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An In-Depth Technical Guide to 3-(4-Pyridyl)acrylic Acid

This guide provides essential physicochemical data for **3-(4-Pyridyl)acrylic acid**, a compound of interest to researchers and professionals in the field of drug development and chemical synthesis.

Physicochemical Properties

The fundamental molecular properties of **3-(4-Pyridyl)acrylic acid** are summarized below. These values are critical for a range of applications, from stoichiometric calculations in synthetic protocols to analytical characterization.

Property	Value
Molecular Formula	C ₈ H ₇ NO ₂ ^[1] ^[2]
Molecular Weight	149.15 g/mol ^[2]
CAS Registry Number	5337-79-1 ^[1]

Chemical Structure

The structural formula of **3-(4-Pyridyl)acrylic acid** is a key determinant of its chemical reactivity and biological activity. The molecule consists of a pyridine ring linked to an acrylic acid moiety.

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References

- 1. 3-(4-Pyridyl)acrylic acid [webbook.nist.gov]
- 2. 3-(4-Pyridyl)acrylic Acid | 5337-79-1 | TCI EUROPE N.V. [tcichemicals.com]
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